

A Comprehensive Technical Guide on **trans-4-(Boc-amino)cyclohexanecarboxylic Acid**

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Compound of Interest

Compound Name:	<i>trans-4-(Boc-amino)cyclohexanecarboxylic acid</i>
CAS No.:	53292-90-3
Cat. No.:	B558788

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Introduction

trans-4-(tert-Butoxycarbonylamino)cyclohexanecarboxylic acid, commonly abbreviated as **trans-4-(Boc-amino)cyclohexanecarboxylic acid**, is a pivotal synthetic intermediate in the pharmaceutical industry. As a bifunctional molecule featuring a protected amine and a carboxylic acid on a cyclohexane scaffold, it serves as a crucial building block in the synthesis of a variety of complex molecules. Its rigid, non-aromatic structure is often incorporated into drug candidates to modulate physicochemical properties such as lipophilicity, metabolic stability, and conformational rigidity. This document provides an in-depth overview of its physical and chemical properties, detailed experimental protocols for its synthesis and purification, and its applications in medicinal chemistry.

Physical and Chemical Properties

trans-4-(Boc-amino)cyclohexanecarboxylic acid is consistently described as a white to off-white solid at room temperature.^{[1][2]} Depending on the method of preparation and purification,

it can appear as a crystalline powder or distinct crystals.[\[2\]](#)[\[3\]](#)

Quantitative Data Summary

The key physicochemical properties of **trans-4-(Boc-amino)cyclohexanecarboxylic acid** are summarized in the table below for easy reference and comparison.

Property	Value	Source(s)
Molecular Formula	C ₁₂ H ₂₁ NO ₄	[1] [2] [4] [5]
Molecular Weight	243.30 g/mol	[1] [4]
Appearance	White to off-white crystalline powder/solid	[1] [2] [3]
Melting Point	180-185 °C	[2] [3] [6]
Purity (Typical)	≥97% to ≥99% (by HPLC, TLC, GC)	[2] [3] [4] [5]
Solubility	Soluble in methanol and tetrahydrofuran (THF)	[3] [7]
CAS Number	53292-89-0	[1] [2] [4] [5]

Experimental Protocols

Detailed methodologies for the synthesis, purification, and analysis of **trans-4-(Boc-amino)cyclohexanecarboxylic acid** are critical for its effective use in research and development.

Synthesis Protocol: Boc Protection of trans-4-Aminocyclohexanecarboxylic Acid

This protocol describes a common laboratory-scale synthesis.

Materials:

- trans-4-Aminocyclohexanecarboxylic acid

- Di-tert-butyl dicarbonate (Boc₂O)
- Sodium hydroxide (NaOH)
- tert-Butanol
- Deionized water
- Ethyl acetate
- Hexane
- 6N Hydrochloric acid (HCl)
- Saturated brine solution
- Anhydrous sodium sulfate (Na₂SO₄)

Procedure:

- Dissolve trans-4-aminocyclohexanecarboxylic acid (1.0 g, 6.98 mmol) and NaOH (0.307 g, 7.68 mmol) in a mixture of water (10 mL) and tert-butanol (10 mL) in a flask equipped with a magnetic stirrer.
- Cool the stirred solution to 0 °C in an ice bath.
- Slowly add di-tert-butyl dicarbonate (1.7 g, 7.68 mmol) to the reaction mixture.^{[1][7]}
- Allow the reaction mixture to gradually warm to room temperature and continue stirring overnight.
- Upon reaction completion (monitored by TLC), add hexane (50 mL) to the mixture.
- Adjust the pH of the aqueous phase to approximately 6 using 6N HCl.^[7]
- Transfer the mixture to a separatory funnel and perform liquid-liquid extraction with ethyl acetate (3 x 50 mL).
- Combine the organic phases and wash with a saturated brine solution (25 mL).^[7]

- Dry the organic phase over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield the product as a white solid.[7]

Purification Protocol: Separation of trans Isomer from a cis/trans Mixture

In some synthetic routes, a mixture of cis and trans isomers is obtained. This protocol outlines a method for isolating the desired trans isomer.[8][9]

Materials:

- **cis/trans-4-(Boc-amino)cyclohexanecarboxylic acid** mixture
- Potassium carbonate (K_2CO_3)
- Methyl bromide (or other suitable alkylating agent)
- Acetone
- Dichloromethane (DCM)
- 20% Citric acid solution

Procedure:

- Suspend the cis/trans isomer mixture (e.g., 12.99 g, 0.05 mol) and K_2CO_3 (1.2 equivalents relative to the cis isomer content) in acetone.[9][10]
- Add an alkylating agent like methyl bromide (2.0 equivalents relative to the cis isomer content) to the stirred suspension. This step selectively esterifies the more reactive cis-carboxylic acid.
- Heat the reaction mixture (e.g., at 60 °C) for several hours until the precipitation of the trans-isomer salt is complete.[8]
- Cool the mixture (e.g., to -10 °C) and filter the white precipitate. Wash the precipitate with cold acetone.[9][10]

- To recover the free acid, suspend the filtered precipitate in a biphasic mixture of 20% citric acid and DCM.[9][10]
- Separate the layers and extract the aqueous layer multiple times with DCM.
- Combine the organic layers, dry over Na₂SO₄, filter, and evaporate the solvent under reduced pressure to yield the pure **trans-4-(Boc-amino)cyclohexanecarboxylic acid**.[9][10]

Analytical Characterization

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹H and ¹³C NMR are used to confirm the chemical structure and the trans stereochemistry. Spectra are available from various chemical suppliers and in literature.[11][12]
- Mass Spectrometry (MS): Electrospray ionization mass spectrometry (ESI-MS) is typically used to confirm the molecular weight. A common observation is the [M-H]⁻ ion at m/z 242.[1][7]
- Chromatography (TLC, HPLC, GC): These techniques are employed to assess the purity of the compound.[2][3]

Applications and Signaling Pathways

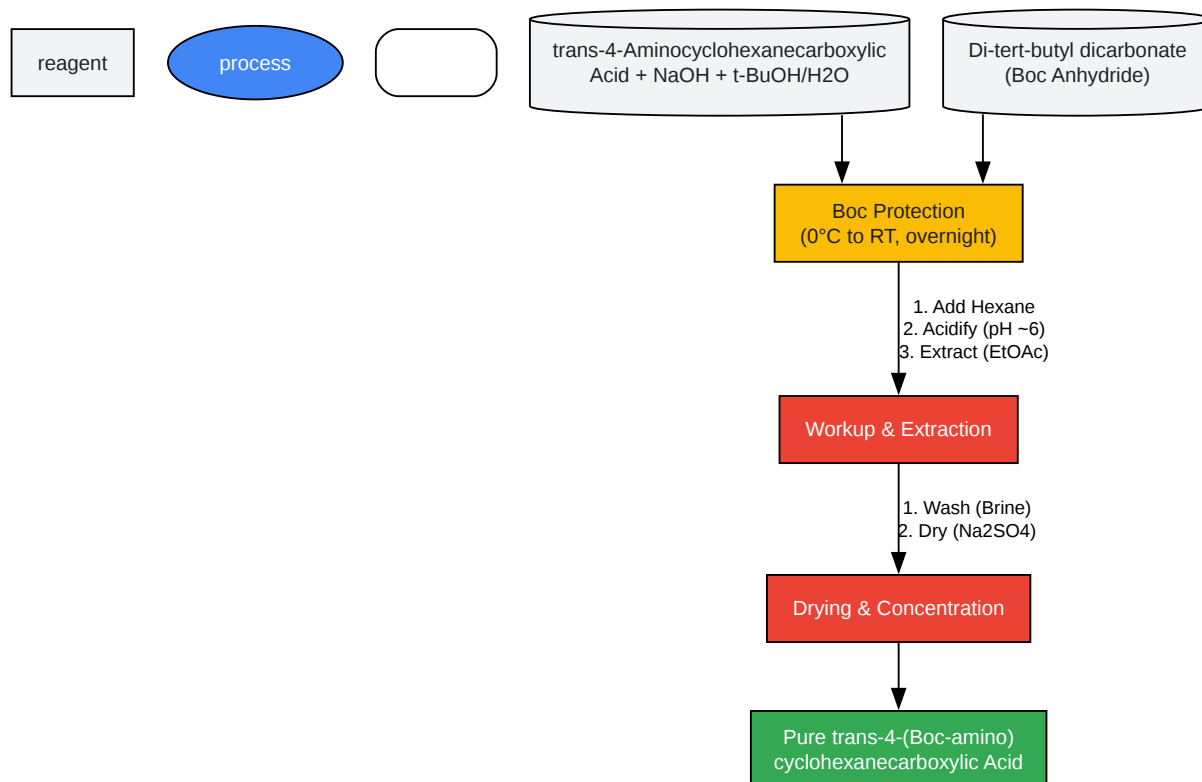
trans-4-(Boc-amino)cyclohexanecarboxylic acid is not typically involved in signaling pathways itself but is a key intermediate for synthesizing pharmacologically active agents that target specific pathways.

Key Applications:

- Janus Kinase (JAK) Inhibitors: It is a reported intermediate in the synthesis of JAK inhibitors, which are crucial in treating inflammatory diseases.[10][13]
- CD38 Inhibitors: The compound is used as a reagent to synthesize inhibitors of CD38, an enzyme involved in calcium signaling and NAD⁺ metabolism.[1][14]
- Peptide Synthesis: Due to its structure, it is used as an unnatural amino acid in solid-phase peptide synthesis to create peptidomimetics with constrained conformations.[1]

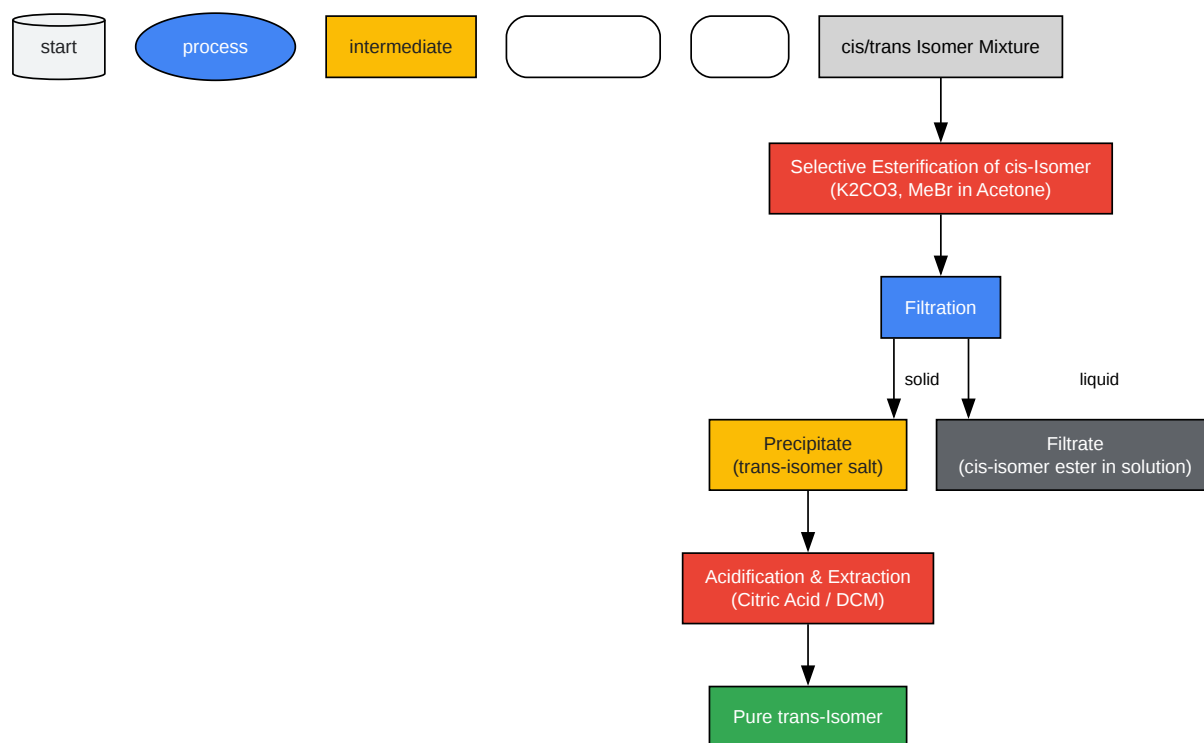
Visualizations: Workflows and Logical Relationships

The following diagrams illustrate the key experimental workflows described in this guide.



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Caption: General workflow for the synthesis of the target compound.



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Caption: Purification workflow for separating trans and cis isomers.

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